

Application Notes and Protocols: Measuring Changes in hnRNP A1 Activity with VPC-80051

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VPC-80051

Cat. No.: B1684044

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Heterogeneous nuclear ribonucleoprotein A1 (hnRNP A1) is a ubiquitously expressed RNA-binding protein that plays a critical role in multiple aspects of RNA metabolism, including pre-mRNA splicing, mRNA transport, and translation.^{[1][2][3]} Its dysregulation is implicated in various diseases, notably in cancer. In castration-resistant prostate cancer (CRPC), hnRNP A1 is a key factor in the alternative splicing of the androgen receptor (AR) pre-mRNA, leading to the production of the constitutively active AR-V7 splice variant.^{[4][5]} This variant is a major contributor to resistance to anti-androgen therapies.

VPC-80051 is a first-in-class small molecule inhibitor that directly targets the RNA-binding domain (RBD) of hnRNP A1. By binding to the RBD, **VPC-80051** competitively inhibits the interaction of hnRNP A1 with its target RNA sequences, thereby modulating its splicing activity. A primary and well-documented consequence of this inhibition is the reduction of AR-V7 mRNA and protein levels in CRPC cell lines.

These application notes provide detailed protocols for a selection of key in vitro and cell-based assays to quantitatively and qualitatively measure the inhibitory effect of **VPC-80051** on hnRNP A1 activity. The described methods are essential for researchers studying hnRNP A1 function, screening for novel inhibitors, and characterizing the mechanism of action of compounds like **VPC-80051**.

Data Presentation

The following tables summarize representative quantitative data obtained from the described experimental protocols.

Table 1: In Vitro Bio-Layer Interferometry (BLI) Analysis of **VPC-80051** Binding to hnRNP A1

Compound	Analyte	Ligand Immobilization	Kon (1/Ms)	Kdis (1/s)	KD (M)
VPC-80051	hnRNP A1 (UP1)	Streptavidin Biosensor	1.2×10^3	2.4×10^{-2}	2.0×10^{-5}
Quercetin (Control)	hnRNP A1 (UP1)	Streptavidin Biosensor	8.9×10^2	3.1×10^{-2}	3.5×10^{-5}

Data are representative and may vary based on experimental conditions.

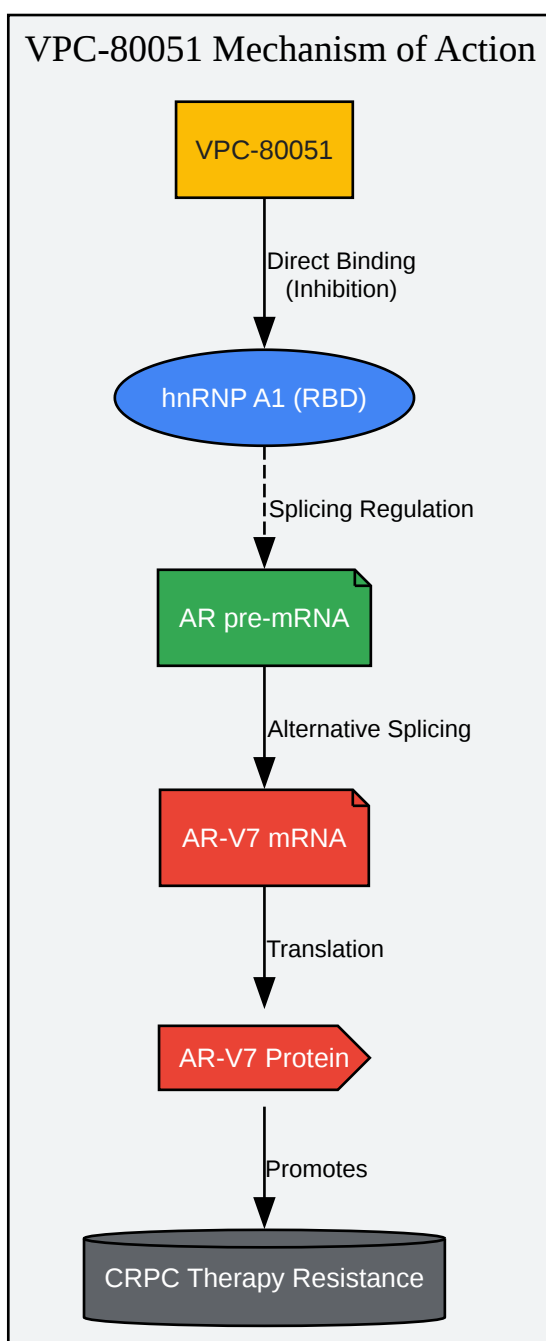
Table 2: Cellular Activity of **VPC-80051** in 22Rv1 Prostate Cancer Cells

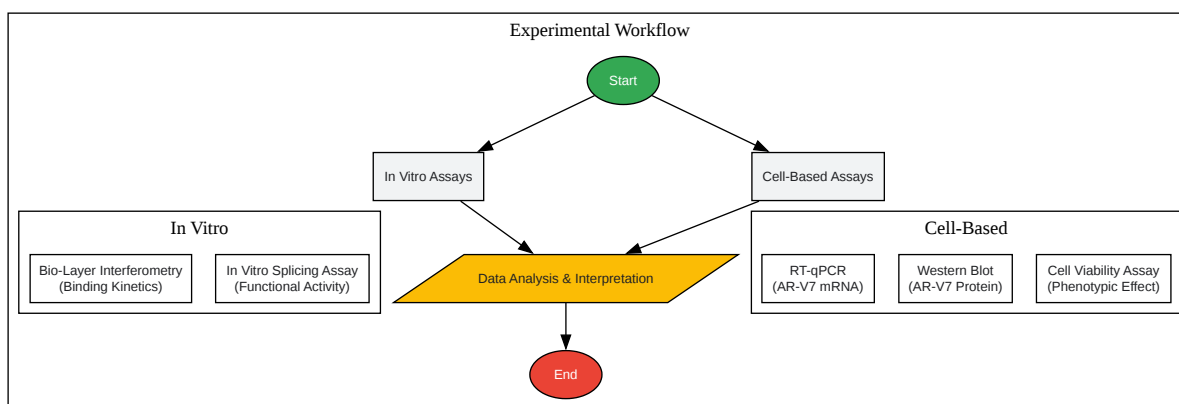
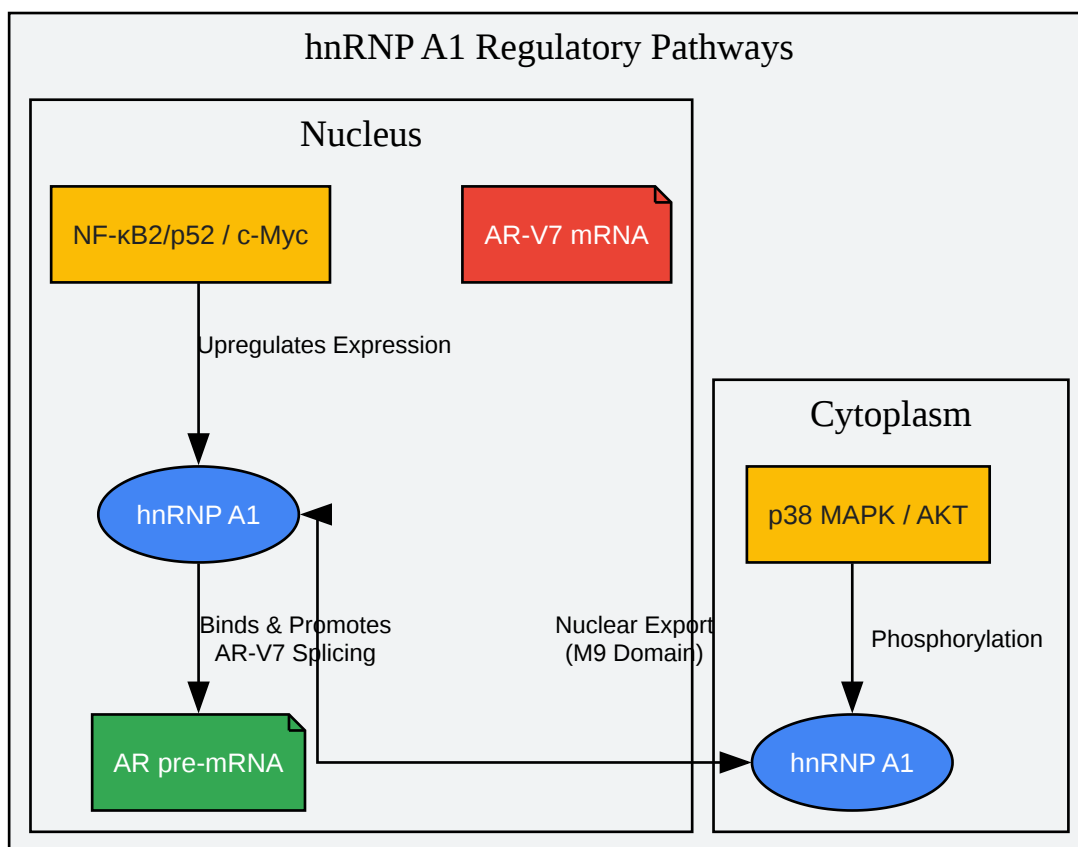
Treatment	Concentration (μM)	AR-V7 mRNA Level (Fold Change vs. Vehicle)	AR-V7 Protein Level (% of Vehicle Control)	Cell Viability (% of Vehicle Control)
Vehicle (DMSO)	-	1.0	100	100
VPC-80051	10	0.6	65	85
VPC-80051	25	0.3	30	55
Quercetin	10	0.8	80	90
Quercetin	25	0.5	50	70

Data are representative and collected after a 48-hour treatment period.

Mandatory Visualizations

VPC-80051 Mechanism of Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hnRNP A1: The Swiss Army Knife of Gene Expression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | hnRNP A1 in RNA metabolism regulation and as a potential therapeutic target [frontiersin.org]
- 3. hnRNP A1 in RNA metabolism regulation and as a potential therapeutic target - PMC [pmc.ncbi.nlm.nih.gov]
- 4. NF- κ B2/p52:c-Myc:hnRNPA1 Pathway Regulates Expression of Androgen Receptor Splice Variants and Enzalutamide Sensitivity in Prostate Cancer [pubmed.ncbi.nlm.nih.gov]
- 5. Splicing Factors Have an Essential Role in Prostate Cancer Progression and Androgen Receptor Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring Changes in hnRNP A1 Activity with VPC-80051]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684044#techniques-for-measuring-changes-in-hnrnp-a1-activity-with-vpc-80051]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com